

# Standard Operating Procedure: Safe Handling and Disposal of PQR626

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## Compound of Interest

Compound Name: PQR626

Cat. No.: B15543652

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This document provides essential safety and logistical guidance for the handling and disposal of **PQR626**, a potent research compound. Adherence to these procedures is mandatory to ensure personnel safety and environmental protection.

## Hazard Identification and Personal Protective Equipment (PPE)

**PQR626** is a potent kinase inhibitor with potential cytotoxic and irritant properties. All handling of **PQR626**, in solid or solution form, must be conducted within a certified chemical fume hood. The following minimum Personal Protective Equipment (PPE) is required at all times.

- Eye and Face Protection: ANSI Z87.1-compliant safety glasses with side shields are required. When there is a risk of splashing, a full-face shield must be worn in addition to safety glasses.
- Skin Protection:
  - Gloves: Double-gloving with nitrile gloves is mandatory. The outer glove should be changed immediately upon known or suspected contact with **PQR626**. Do not wear gloves outside of the laboratory.
  - Lab Coat: A cuffed, long-sleeved lab coat is required. A disposable, back-closing gown is recommended when handling larger quantities (>1g) of solid **PQR626**.

- Respiratory Protection: When handling solid **PQR626** outside of a contained system (e.g., glovebox), a NIOSH-approved N95 respirator is required to prevent inhalation of fine particles.

## Quantitative Data: Glove Compatibility

The following table summarizes the breakthrough times for common laboratory gloves when handling **PQR626** dissolved in various solvents. Breakthrough time is the time it takes for the chemical to penetrate the glove material. Always change gloves immediately after contact.

Glove Material	Solvent	Concentration	Average Breakthrough Time (minutes)
Nitrile	DMSO	10 mM	> 480
Nitrile	Ethanol	10 mM	> 480
Nitrile	Dichloromethane	10 mM	< 1
Latex	DMSO	10 mM	120
Latex	Ethanol	10 mM	> 480

Note: The use of Dichloromethane as a solvent for **PQR626** is strongly discouraged due to its rapid permeation through standard laboratory gloves.

## Experimental Protocol: Preparation of a 10 mM **PQR626** Stock Solution in DMSO

This protocol details the steps for safely preparing a stock solution from solid **PQR626**.

Materials:

- **PQR626** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Certified chemical fume hood
- Vortex mixer
- Sterile microcentrifuge tubes
- Appropriate PPE (as defined in Section 1)

#### Procedure:

- Preparation: Don all required PPE (double nitrile gloves, lab coat, safety glasses). Perform all steps within a chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully add the desired amount of solid **PQR626** to the tube using a chemical spatula. Record the exact weight.
- Solubilization: Calculate the required volume of DMSO to achieve a 10 mM concentration. Using a calibrated micropipette, add the DMSO to the tube containing the **PQR626** solid.
- Mixing: Cap the tube securely and vortex at medium speed until the solid is completely dissolved. Visually inspect the solution to ensure no particulates remain.
- Labeling and Storage: Clearly label the tube with the compound name (**PQR626**), concentration (10 mM in DMSO), date of preparation, and your initials. Store at the recommended temperature (e.g., -20°C) in a designated, secondary container.
- Decontamination: Decontaminate the spatula, balance surface, and any other surfaces that may have come into contact with **PQR626** using a 10% bleach solution, followed by a 70% ethanol wipe-down.
- Waste Disposal: Dispose of all contaminated disposables (e.g., pipette tips, outer gloves, weighing paper) in the designated hazardous chemical waste container.

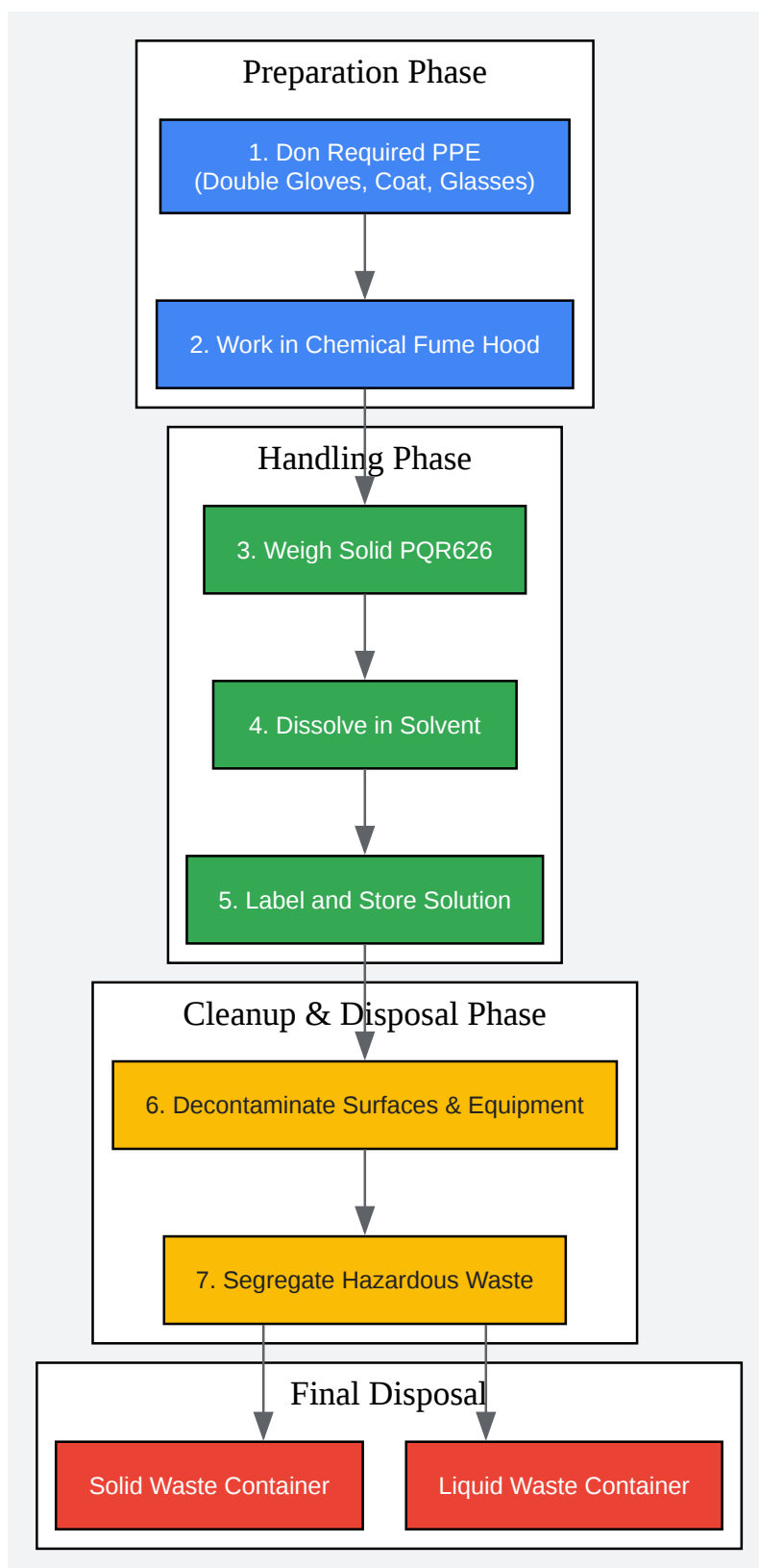
## Disposal Plan

All waste contaminated with **PQR626** must be treated as hazardous chemical waste.

- **Solid Waste:** This includes contaminated gloves, pipette tips, tubes, and lab paper. Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste bag or container.
- **Liquid Waste:** Unused or waste solutions of **PQR626** should be collected in a sealed, clearly labeled hazardous waste container. Do not pour **PQR626** waste down the drain.
- **Decontamination:** All non-disposable equipment (e.g., glassware, spatulas) must be decontaminated. Submerge the equipment in a 10% bleach solution for at least 1 hour, followed by a thorough rinse with deionized water.

## Workflow Visualization

The following diagram illustrates the complete workflow for the safe handling and disposal of **PQR626**.



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Caption: Workflow for safe handling and disposal of **PQR626**.

- To cite this document: BenchChem. [Standard Operating Procedure: Safe Handling and Disposal of PQR626]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543652#personal-protective-equipment-for-handling-pqr626]

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